

L-Valine- $^{13}\text{C}_5,^{15}\text{N},\text{d}_2$ CAS number and molecular weight

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Compound of Interest

Compound Name: L-Valine- $^{13}\text{C}_5,^{15}\text{N},\text{d}_2$

Cat. No.: B15142680

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Technical Data Sheet: L-Valine- $^{13}\text{C}_5,^{15}\text{N},\text{d}_2$

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This document provides key technical specifications for the isotopically labeled amino acid, L-Valine- $^{13}\text{C}_5,^{15}\text{N},\text{d}_2$. This compound is a stable, non-radioactive labeled analog of L-Valine, commonly used as an internal standard in mass spectrometry-based research, particularly in metabolomics and proteomics studies.

Chemical Properties

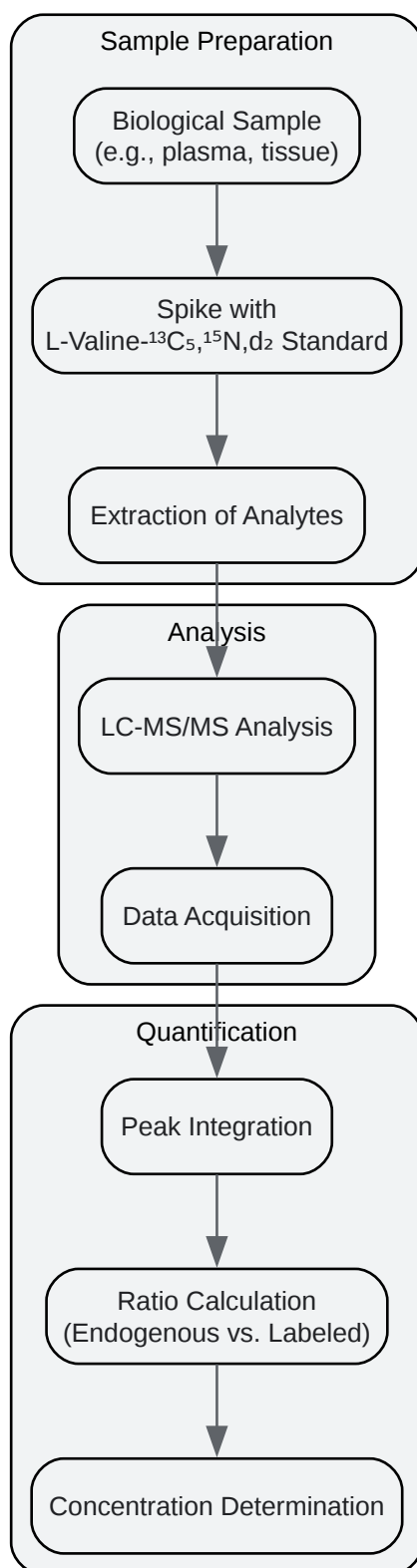
The fundamental chemical identifiers and properties for L-Valine- $^{13}\text{C}_5,^{15}\text{N},\text{d}_2$ are summarized below.

Property	Value
CAS Number	201417-09-6[1]
Molecular Formula	$^{13}\text{C}_5\text{H}_9\text{D}_2^{15}\text{NO}_2$ [1]
Molecular Weight	125.12 g/mol [1]
Synonyms	Valine- $^{13}\text{C}_5,^{15}\text{N},\text{d}_2$

L-Valine- $^{13}\text{C}_5,^{15}\text{N},\text{d}_2$ is an isotopically enriched form of the essential amino acid L-Valine.^{[1][2]} In this specific variant, all five carbon atoms have been substituted with the Carbon-13 isotope, the nitrogen atom with the Nitrogen-15 isotope, and two hydrogen atoms with deuterium.

Experimental Protocols and Applications

As an isotopically labeled compound, L-Valine- $^{13}\text{C}_5,^{15}\text{N},\text{d}_2$ is primarily utilized as a reference standard in quantitative analytical methods. Detailed experimental protocols are specific to the application and instrumentation used by researchers. The general workflow for its use in a typical quantitative mass spectrometry experiment is outlined below.



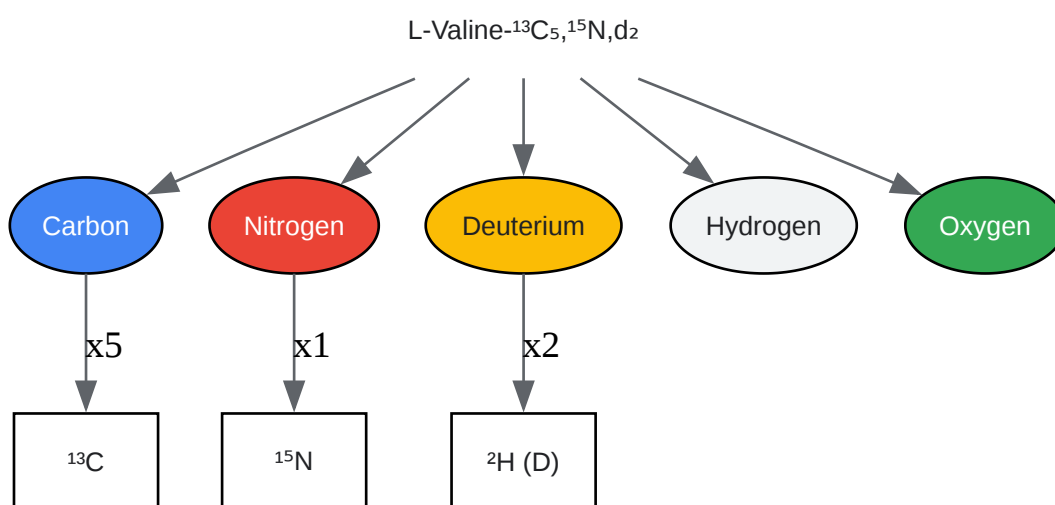
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Caption: General workflow for using L-Valine-¹³C₅, ¹⁵N, d₂ as an internal standard.

Signaling pathways are biological processes and are not applicable to a single chemical compound. Therefore, a diagram for signaling pathways is not provided.

Molecular Composition

The isotopic labeling pattern of L-Valine- $^{13}\text{C}_5$, ^{15}N , d_2 distinguishes it from its naturally occurring counterpart. The diagram below illustrates the elemental composition and the specific isotopes incorporated into the molecule.



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Caption: Isotopic composition of L-Valine- $^{13}\text{C}_5$, ^{15}N , d_2 .

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References

- 1. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 2. medchemexpress.com [medchemexpress.com]

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